An In-depth Technical Guide to N-(3-hydroxyphenyl)-4-methylbenzamide

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Compound of Interest

Compound Name:	*N-(3-hydroxyphenyl)-4-methylbenzamide*
Cat. No.:	*B5628216*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-(3-hydroxyphenyl)-4-methylbenzamide**, a member of the versatile benzamide class of chemical compounds. Benzamides are a cornerstone in medicinal chemistry, forming the structural basis for a wide array of therapeutic agents with diverse pharmacological activities, including but not limited to CNS agents, antiemetics, and enzyme inhibitors.[1] This guide details the fundamental molecular and physical properties of **N-(3-hydroxyphenyl)-4-methylbenzamide**, outlines a robust synthetic protocol, and presents a thorough analysis of its spectroscopic characteristics. The information herein is intended to equip researchers and drug development professionals with the foundational knowledge required for the effective synthesis, characterization, and exploration of this compound's potential applications.

Molecular and Physicochemical Properties

N-(3-hydroxyphenyl)-4-methylbenzamide is a solid organic compound with the molecular formula $C_{14}H_{13}NO_2$ and a molecular weight of 227.26 g/mol .[2][3] Its structure features a

central amide linkage connecting a 4-methylbenzoyl group to a 3-hydroxyphenyl moiety. This unique arrangement of functional groups imparts specific physicochemical properties that are critical for its behavior in biological and chemical systems.

Property	Value	Source
Molecular Formula	$C_{14}H_{13}NO_2$	[2]
Molecular Weight	227.26 g/mol	[3]
Appearance	Solid	[2]
InChI Key	PTWBIHKNVHUCSO-UHFFFAOYSA-N	[2]
SMILES	O=C(C1=CC(O)=CC=C1)NC(C=C2)=CC=C2C	[2]

Synthesis and Mechanism

The synthesis of **N-(3-hydroxyphenyl)-4-methylbenzamide** is typically achieved through a nucleophilic acyl substitution reaction. A common and effective method involves the condensation of 3-aminophenol with 4-methylbenzoyl chloride.[4][5]

Reaction Mechanism

The reaction proceeds via the nucleophilic attack of the amino group of 3-aminophenol on the electrophilic carbonyl carbon of 4-methylbenzoyl chloride. The lone pair of electrons on the nitrogen atom initiates the attack, leading to the formation of a tetrahedral intermediate. Subsequently, the intermediate collapses, expelling a chloride ion as the leaving group and forming the stable amide bond. A base, such as pyridine or triethylamine, is often included to neutralize the hydrochloric acid byproduct.

Caption: Synthesis of **N-(3-hydroxyphenyl)-4-methylbenzamide**.

Experimental Protocol

This protocol is adapted from established procedures for the synthesis of related benzamide derivatives.[6]

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Materials:

- 3-Aminophenol
- 4-Methylbenzoyl chloride
- Anhydrous Dichloromethane (DCM)
- Triethylamine (Et_3N) or Pyridine
- Saturated aqueous Sodium Bicarbonate ($NaHCO_3$) solution
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate and Hexane for elution

Procedure:

- In a round-bottom flask, dissolve 3-aminophenol (1.0 equivalent) in anhydrous DCM.
- Add triethylamine or pyridine (1.1 equivalents) to the solution and cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of 4-methylbenzoyl chloride (1.05 equivalents) in anhydrous DCM to the stirred mixture.
- Allow the reaction to warm to room temperature and stir for 12-16 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer and wash sequentially with saturated aqueous $NaHCO_3$ solution and brine.

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- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to afford pure **N-(3-hydroxyphenyl)-4-methylbenzamide**.

Spectroscopic Characterization

Comprehensive spectroscopic analysis is essential for the unambiguous identification and characterization of **N-(3-hydroxyphenyl)-4-methylbenzamide**.

Infrared (IR) Spectroscopy

The IR spectrum of **N-(3-hydroxyphenyl)-4-methylbenzamide** is expected to exhibit characteristic absorption bands corresponding to its functional groups. While an experimental spectrum for the title compound is not readily available, data from the closely related 4-methylbenzamide provides valuable reference points.[7] Key expected peaks include:

- N-H Stretch: A sharp peak around 3300-3500 cm^{-1}
- O-H Stretch: A broad peak in the region of 3200-3600 cm^{-1}
- C=O (Amide I) Stretch: A strong absorption band around 1630-1680 cm^{-1}
- N-H Bend (Amide II): A peak in the range of 1510-1570 cm^{-1}
- C-N Stretch: An absorption band around 1200-1350 cm^{-1}
- Aromatic C-H Stretch: Peaks typically observed above 3000 cm^{-1}
- Aromatic C=C Stretch: Multiple bands in the 1400-1600 cm^{-1} region

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum provides detailed information about the chemical environment of the hydrogen atoms in the molecule. Based on the structure, the following proton signals are anticipated:

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- A singlet for the methyl group (Ar-CH_3) protons around 2.3-2.5 ppm.
- A series of multiplets in the aromatic region (approximately 6.5-8.0 ppm) corresponding to the protons on the two phenyl rings.
- A broad singlet for the amide (N-H) proton, the chemical shift of which can be variable and influenced by solvent and concentration.
- A singlet for the hydroxyl (O-H) proton, which is also subject to exchange and may appear as a broad signal.

^{13}C NMR: The carbon-13 NMR spectrum reveals the number and types of carbon atoms present. The expected signals for **N-(3-hydroxyphenyl)-4-methylbenzamide** include:

- A signal for the methyl carbon (Ar-CH_3) around 20-25 ppm.
- Multiple signals in the aromatic region (approximately 110-160 ppm) for the carbons of the phenyl rings.
- A signal for the carbonyl carbon (C=O) in the downfield region, typically around 165-175 ppm.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of a compound. For **N-(3-hydroxyphenyl)-4-methylbenzamide**, the molecular ion peak $[M]^+$ would be observed at m/z 227. The fragmentation pattern is expected to show characteristic losses, such as the cleavage of the amide bond, leading to fragment ions corresponding to the 4-methylbenzoyl cation (m/z 119) and the 3-hydroxyphenylaminyl radical or related ions.

Potential Applications and Future Directions

The benzamide scaffold is a privileged structure in drug discovery, with derivatives exhibiting a wide range of biological activities.[1] For instance, certain benzamides act as histone deacetylase (HDAC) inhibitors, which are a promising class of anti-cancer agents.[8] The presence of the hydroxyl group on the phenyl ring of **N-(3-hydroxyphenyl)-4-**

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methylbenzamide offers a site for further chemical modification, allowing for the generation of a library of derivatives for structure-activity relationship (SAR) studies.

Future research could focus on:

- Biological Screening: Evaluating the compound and its derivatives against a panel of biological targets, such as enzymes (e.g., kinases, HDACs) and receptors (e.g., dopamine, serotonin receptors).
- SAR Studies: Synthesizing a series of analogs with modifications to the hydroxyphenyl and methylphenyl rings to understand the structural requirements for biological activity.
- Material Science Applications: Exploring the use of **N-(3-hydroxyphenyl)-4-methylbenzamide** as a building block for functional polymers and materials, leveraging its hydrogen bonding capabilities.

Conclusion

N-(3-hydroxyphenyl)-4-methylbenzamide is a compound of significant interest due to its membership in the pharmacologically important benzamide family. This guide has provided a detailed overview of its fundamental properties, a reliable synthetic methodology, and a predictive analysis of its spectroscopic characteristics. The information presented serves as a valuable resource for researchers and scientists engaged in the synthesis, characterization, and exploration of novel benzamide derivatives for applications in drug discovery and materials science.

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